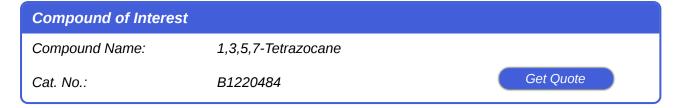


# A Comparative Guide to the Thermal Stability of HMX Polymorphs

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For Researchers, Scientists, and Drug Development Professionals

Octahydro-1,3,5,7-tetranitro-1,3,5,7-tetrazocine (HMX), a powerful high explosive, exists in four primary polymorphic forms: alpha ( $\alpha$ ), beta ( $\beta$ ), gamma ( $\gamma$ ), and delta ( $\delta$ ). The arrangement of molecules within the crystal lattice of each polymorph significantly influences its physical properties, most notably its thermal stability and sensitivity to initiation. Understanding these differences is paramount for the safe handling, storage, and application of HMX in various fields. This guide provides an objective comparison of the thermal stability of HMX polymorphs, supported by experimental data from peer-reviewed literature.

# **Comparative Thermal and Sensitivity Data**

The thermal behavior and sensitivity to mechanical stimuli are critical parameters in assessing the stability of energetic materials. The following tables summarize key experimental data for the  $\alpha$ ,  $\beta$ ,  $\gamma$ , and  $\delta$  polymorphs of HMX.

## **Thermal Properties**

The thermal stability of HMX polymorphs is primarily investigated using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA). DSC measures the heat flow associated with thermal transitions, such as phase changes and decomposition, while TGA tracks the mass loss of a sample as a function of temperature.



Polymorph	Phase Transition	Onset Decomposition Temp. (°C)	Peak Decomposition Temp. (°C)
α-HMX	$\alpha \rightarrow \delta$ (~216.23 K / -56.92 °C)[1]	~275	~280
β-НМХ	$\beta \rightarrow \delta$ (188.33 K / -84.82 °C - 191 °C)[1]	~276	282 - 283
у-НМХ	$y \rightarrow \beta$ (transformation in hot water)	~270	~275
δ-ΗΜΧ	-	~278	~283

Note: Decomposition temperatures can vary depending on experimental conditions such as heating rate.

## **Sensitivity to Mechanical Stimuli**

The sensitivity of HMX polymorphs to impact and friction is a crucial safety consideration. The  $\beta$  polymorph is generally considered the least sensitive and most stable form.[2][3]

Polymorph	Impact Sensitivity (50% reaction level, cm)	Friction Sensitivity (N)	
α-HMX	More sensitive than β-HMX	More sensitive than β-HMX	
β-НМХ	31-32	>360	
δ-ΗΜΧ	6-12 (More sensitive than β- HMX)	More sensitive than β-HMX	

# **Experimental Protocols**

The data presented in this guide are derived from established analytical techniques for energetic materials. The following are detailed methodologies for the key experiments cited.

# **Differential Scanning Calorimetry (DSC)**



Objective: To determine the phase transition temperatures and decomposition characteristics of HMX polymorphs.

#### Methodology:

- A small sample of the HMX polymorph (typically 1-5 mg) is accurately weighed and hermetically sealed in an aluminum pan.
- An empty, sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The temperature of the cell is increased at a constant heating rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen) to prevent oxidation.
- The difference in heat flow between the sample and the reference is recorded as a function of temperature.
- Endothermic peaks indicate phase transitions (e.g., solid-solid or melting), while exothermic peaks indicate decomposition.

## **Thermogravimetric Analysis (TGA)**

Objective: To measure the thermal stability and decomposition kinetics of HMX polymorphs by monitoring mass loss as a function of temperature.

#### Methodology:

- A small, accurately weighed sample of the HMX polymorph (typically 1-10 mg) is placed in a tared TGA sample pan (e.g., alumina or platinum).
- The sample is heated in a controlled atmosphere (typically nitrogen) at a constant heating rate (e.g., 10 °C/min).
- The mass of the sample is continuously monitored and recorded as a function of temperature.



 The resulting TGA curve shows the temperature at which mass loss begins (onset of decomposition) and the temperature of maximum mass loss rate.

## **Impact Sensitivity Testing**

Objective: To determine the sensitivity of HMX polymorphs to impact.

Methodology (BAM Fallhammer):

- A small, specified amount of the HMX sample is placed on a steel anvil.
- A drop weight of a specified mass is released from a known height, impacting the sample.
- The test is repeated at various drop heights to determine the height at which there is a 50% probability of initiation (explosion or decomposition).
- This 50% drop height is reported as the impact sensitivity. A higher value indicates lower sensitivity.

## **Friction Sensitivity Testing**

Objective: To determine the sensitivity of HMX polymorphs to frictional stimuli.

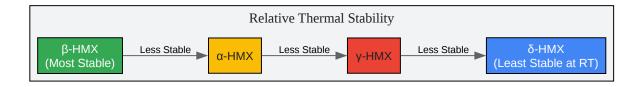
Methodology (BAM Friction Apparatus):

- A small amount of the HMX sample is placed on a porcelain plate.[3]
- A porcelain pin is brought into contact with the sample with a specified load.[3]
- The porcelain plate is then moved back and forth under the pin.[3]
- The test is conducted with increasing loads until initiation (spark, flame, or explosion) is observed.[3]
- The friction sensitivity is reported as the load at which initiation occurs. A higher value indicates lower sensitivity.

# **Logical Relationship of HMX Polymorph Stability**



The following diagram illustrates the general relationship of thermal stability among the common HMX polymorphs, from the most stable to the least stable under ambient conditions.



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Caption: Relative thermal stability of HMX polymorphs.

#### Conclusion

The polymorphic form of HMX has a profound impact on its thermal stability and sensitivity. The  $\beta$ -polymorph is the most stable and least sensitive of the common polymorphs, making it the preferred form for many applications. The  $\delta$ -polymorph is the least stable at room temperature and is significantly more sensitive to impact and friction. The  $\alpha$  and  $\gamma$  forms exhibit intermediate stability. A thorough understanding of the properties of each polymorph, as determined through standardized experimental protocols, is essential for the safe and effective use of HMX in research, development, and industrial applications.

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 To cite this document: BenchChem. [A Comparative Guide to the Thermal Stability of HMX Polymorphs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220484#comparative-thermal-stability-of-hmx-polymorphs]

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